

8-Bromooctanoic acid GHS hazard classification

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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GHS Hazard Classification Summary

The GHS classification for **8-Bromooctanoic acid** is consistent across multiple chemical suppliers and databases [1] [2] [3].

GHS Element	Classification
Pictogram	GHS05 "Corrosion" [1] [2] [4]
Signal Word	Danger [1] [2] [4]

| **Hazard Statements (H-Codes)** | **H314**: Causes severe skin burns and eye damage [2] [5] [4]. **H290**: May be corrosive to metals [2]. | | **Hazard Class** | • Skin Corrosion/Irritation, Category 1B [1] • Corrosive to Metals, Category 1 [2] |

Precautionary and Response Measures

For safe handling, the following precautionary (P-Codes) and first aid measures are recommended.

Category	Statements
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| **Precautionary Statements (Prevention)** | P260: Do not breathe dusts or mists [2] [5]. P264: Wash skin thoroughly after handling [2]. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection [2] [5]. || **Precautionary Statements (Response)** | P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting [2]. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower [2]. P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor [2]. P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor [2] [5]. || **Precautionary Statements (Storage/Disposal)** | P405: Store locked up [2]. P501: Dispose of contents/container to an approved waste disposal plant [2]. |

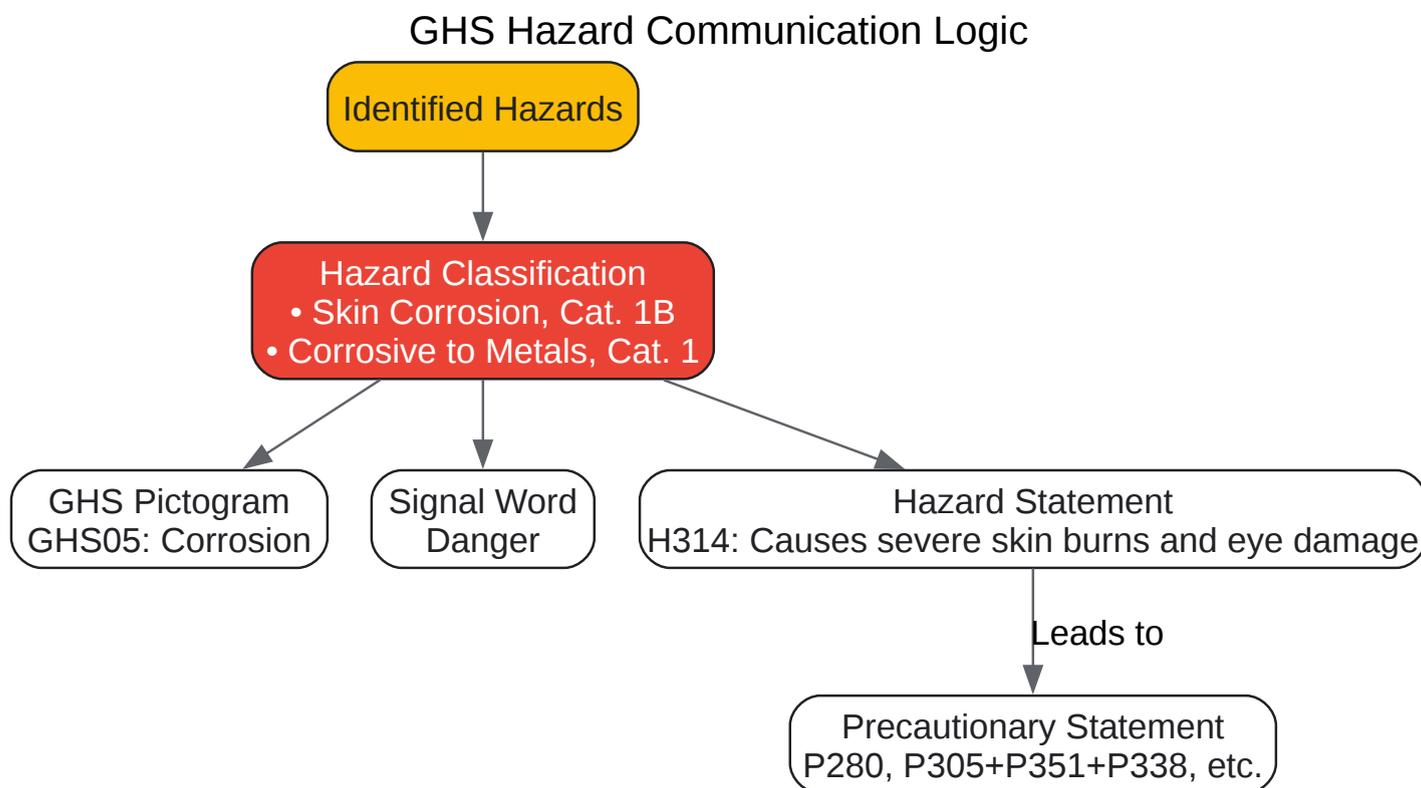
Storage and Handling Protocols

For researchers handling this material, the following storage, personal protective equipment (PPE), and first aid protocols are critical.

Aspect	Recommendation
Storage Conditions	• Store in a corrosive-resistant container with a resistant inner liner [2]. • Keep sealed in a dry environment [3] [4]. Some suppliers recommend refrigerated storage (0-10°C) [2].
Personal Protective Equipment (PPE)	• Eye and Face Protection: Use eyeshields and faceshields [1] [4].
• Hand Protection:	Wear protective gloves [1] [2]. • Respiratory Protection: Use a type P3 (EN 143) respirator cartridges [1] [4].
Transport Information	• UN Number: UN 3261 [2] [5] • Hazard Class: 8 (Corrosive) [2] [4] • Packing Group: III (Note: One source lists Packing Group II, but III is more common) [2] [5] [4]

Hazard Communication Diagram

The diagram below illustrates the logical relationship between the identified hazards of **8-Bromooctanoic acid** and the corresponding GHS communication elements, which form the foundation of its safety label.



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GHS hazard communication logic flow

Experimental Safety Note

When using **8-Bromooctanoic acid** in experimental protocols, its properties as a **solid at room temperature** (melting point 35-37°C) and slight solubility in water require careful risk assessment [3] [4]. All weigh-out and handling procedures should be conducted in a certified fume hood to prevent inhalation of dusts or mists, as indicated by precautionary statement P260 [2].

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